

characterization data for 4-Morpholinebutanenitrile reference standard

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Compound of Interest

Compound Name: 4-Morpholinebutanenitrile

Cat. No.: B183466

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Comparative Analysis of 4-Morpholinebutanenitrile Reference Standard

This guide provides a comprehensive overview of the characterization data for the **4-Morpholinebutanenitrile** reference standard. It is intended for researchers, scientists, and drug development professionals who require a reliable and well-characterized standard for their analytical needs. This document presents key physical and chemical properties, spectral data, and analytical methodologies for purity assessment, comparing it with alternative analytical techniques.

Physicochemical Properties

The fundamental properties of the **4-Morpholinebutanenitrile** reference standard are summarized below. These values are critical for its use in quantitative analysis and method development.

Property	Value	Source
Molecular Formula	C8H14N2O	PubChem
Molecular Weight	154.21 g/mol	PubChem[1]
Exact Mass	154.110613074 Da	PubChem[1]
XLogP3	-0.1	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	4	PubChem

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and identification of the reference standard. The following data has been reported for **4-Morpholinebutanenitrile**.

Technique	Data Summary	Source
¹ H NMR	Spectra available	PubChem[1]
¹³ C NMR	Spectra available	PubChem[1]
Infrared (IR)	Vapor Phase IR Spectra available	PubChem[1]

Analytical Methodologies for Purity Assessment

The purity of a reference standard is its most critical attribute. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are two common and powerful techniques for assessing the purity of pharmaceutical reference standards. While specific validated methods for **4-Morpholinebutanenitrile** are not publicly available, methodologies for structurally similar morpholine derivatives can be adapted.[2]

Comparative Performance of Analytical Techniques

The following table compares the typical performance characteristics of HPLC and GC-MS for the analysis of morpholine-containing compounds.[2] The choice of method will depend on the specific requirements of the analysis, including sensitivity, selectivity, and sample throughput.

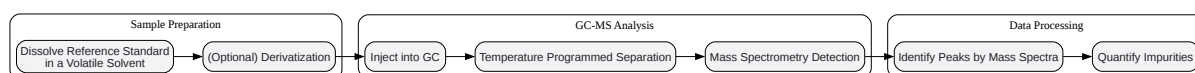
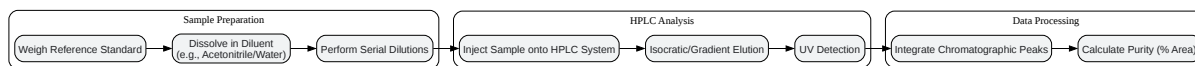
Parameter	High-Performance Liquid Chromatography (HPLC)	Gas Chromatography-Mass Spectrometry (GC-MS)
Linearity (R^2)	>0.999	>0.999
Limit of Detection (LOD)	~0.1000 µg/mL	~7.3 µg/L
Limit of Quantitation (LOQ)	~0.3001 µg/mL	~24.4 µg/L
Accuracy (Recovery %)	97.9% to 100.4%	94.3% to 109.0%
Precision (RSD %)	0.79%	Intraday: 2.0%–4.4%, Interday: 3.3%–7.0%
Sample Throughput	High	Moderate
Derivatization	Often required for UV detection	May be required for volatility

Experimental Protocols

Detailed experimental protocols are crucial for reproducing analytical results. The following are example protocols for HPLC and GC-MS that can serve as a starting point for the analysis of **4-Morpholinebutanenitrile**.

High-Performance Liquid Chromatography (HPLC) with UV Detection

This method is suitable for the routine purity assessment of **4-Morpholinebutanenitrile**.



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References

- 1. 4-Morpholinebutanenitrile | C₈H₁₄N₂O | CID 294574 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [characterization data for 4-Morpholinebutanenitrile reference standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183466#characterization-data-for-4-morpholinebutanenitrile-reference-standard]

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